

# Personal protective equipment for handling 4lodobenzoic acid

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Compound of Interest		
Compound Name:	4-lodobenzoic acid	
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# Essential Safety and Handling Guide for 4lodobenzoic Acid

For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **4-lodobenzoic acid**, including detailed operational and disposal plans.

#### Chemical Identity:

Name: 4-lodobenzoic acid

Synonyms: p-lodobenzoic acid, lodobenzene-4-carboxylic acid

CAS Number: 619-58-9[1]

Molecular Formula: C<sub>7</sub>H<sub>5</sub>IO<sub>2</sub>[2]

Molecular Weight: 248.02 g/mol [2]

### **Hazard Identification and Classification**

**4-lodobenzoic acid** is classified as a hazardous chemical and requires careful handling to avoid adverse health effects.[1]



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#### Primary Hazards:[2]

- Causes skin irritation.[1][2][3]
- Causes serious eye irritation.[1][2][3]
- May cause respiratory irritation.[1][3]

Signal Word: Warning[1][3]

Hazard Category	Classification
Skin Corrosion/Irritation	Category 2[1]
Serious Eye Damage/Eye Irritation	Category 2[1]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)[1]

# **Personal Protective Equipment (PPE)**

The following personal protective equipment is mandatory when handling **4-lodobenzoic acid** to minimize exposure and ensure personal safety.



Protection Type	Required PPE	Specifications & Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.[4]	Must conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 to protect against splashes and dust.[5]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber, Butyl rubber) and a lab coat or protective clothing.[4][5]	Prevents direct skin contact, which can cause irritation.[5] Contaminated clothing should be removed and washed before reuse.[5]
Respiratory Protection	A NIOSH or European Standard EN 149 approved respirator (e.g., N95 dust mask) is necessary when ventilation is inadequate or when handling large quantities. [5]	Protects against inhalation of dust, which may cause respiratory tract irritation.[5]

## **Operational Plan for Handling 4-Iodobenzoic Acid**

A systematic approach to handling **4-lodobenzoic acid** is crucial for maintaining a safe laboratory environment.

- 1. Preparation and Engineering Controls:
- Work in a well-ventilated area, such as a chemical fume hood.[5]
- Ensure that an eyewash station and safety shower are readily accessible.[6]
- Keep the container tightly closed when not in use.[1][5]
- Store in a cool, dry place away from incompatible materials like strong oxidizing agents and strong bases.[1][5]



- 2. Handling Procedures:
- Wash hands thoroughly after handling.[3][5]
- Avoid breathing dust.[1]
- Avoid contact with skin and eyes.[1][5]
- Do not ingest. If swallowed, seek immediate medical assistance.[1]
- 3. First Aid Measures:
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.[5]
- Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.[5]
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[5]
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Get medical aid immediately.[5]

### **Disposal Plan**

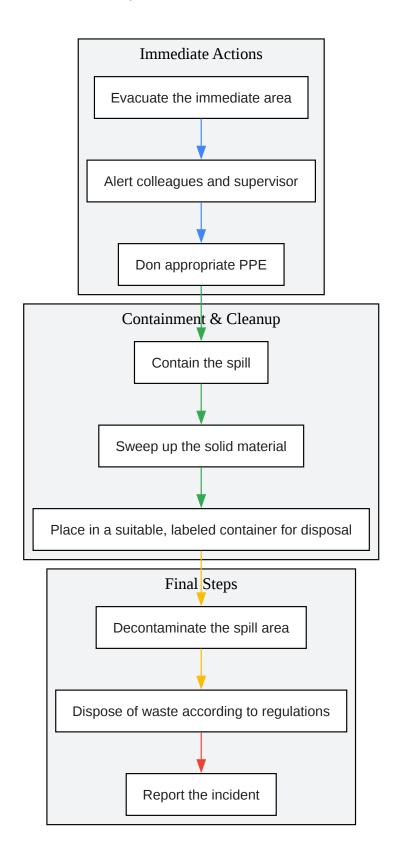
Proper disposal of **4-lodobenzoic acid** and its containers is essential to prevent environmental contamination.

- Chemical Disposal: Dispose of contents and container in accordance with local, regional, and national regulations. Do not let this chemical enter the environment.
- Contaminated Materials: Any materials that have come into contact with 4-lodobenzoic
   acid, such as gloves, filter paper, or paper towels, should be treated as hazardous waste
   and disposed of accordingly. Place these materials in a suitable, labeled container for
   disposal.



## **Emergency Spill Response**

In the event of a spill, follow these steps to ensure a safe and effective cleanup.





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Caption: Workflow for handling a **4-lodobenzoic acid** spill.

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